

Application Notes and Protocols for Fostedil in Anesthetized Canine Models

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Compound of Interest

Compound Name: *Fostedil*

Cat. No.: *B1673581*

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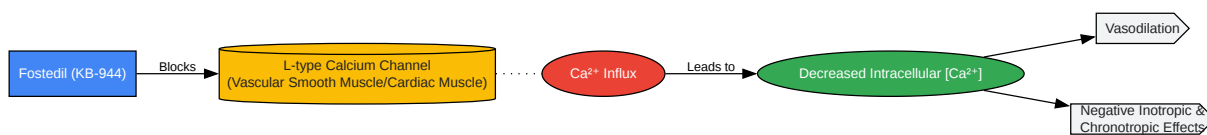
For Researchers, Scientists, and Drug Development Professionals

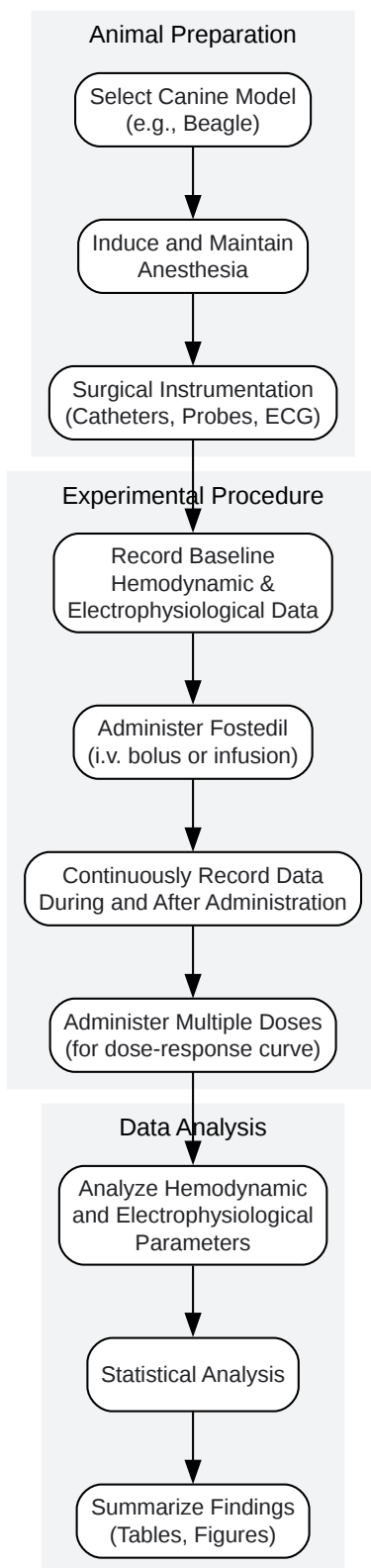
These application notes provide a comprehensive overview of the use of **Fostedil** (also known as KB-944), a calcium channel antagonist, in anesthetized dog models for cardiovascular research. The protocols outlined below are based on established methodologies from preclinical studies to guide researchers in investigating the electrophysiological and hemodynamic effects of this compound.

Mechanism of Action

Fostedil is a vasodilator that functions as a calcium channel blocker.^{[1][2]} Its primary mechanism involves the inhibition of calcium influx into vascular smooth muscle cells and cardiac muscle cells, leading to vasodilation and modulation of cardiac function.^[2] Specifically, it has been shown to have a competitive antagonism with calcium ions.^[2] This action results in a potent peripheral and coronary vasodilator effect, along with negative inotropic (reduction in myocardial contractility) and chronotropic (reduction in heart rate) properties.^[3] Studies in anesthetized dogs have demonstrated that the vasodilator effect of **Fostedil** is not inhibited by propranolol, atropine, diphenhydramine, or aminophylline, indicating its direct action on calcium channels.

Signaling Pathway of Fostedil (Calcium Channel Blockade)





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References

- 1. Cardiac action of KB-944, a new calcium antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Vasodilator mechanism of KB-944, a new calcium antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Cardiac and systemic hemodynamic actions of the slow channel calcium blocking agent, KB-944 - PubMed [pubmed.ncbi.nlm.nih.gov]
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